

A Technical Guide to 4-Methylanisole-d4 for Researchers

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Compound of Interest

Compound Name: 4-Methylanisole-d4

Cat. No.: B1428312

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This in-depth guide serves as a technical resource for researchers, scientists, and drug development professionals interested in the procurement and application of **4-Methylanisole-d4**. This deuterated analog of 4-methylanisole is a valuable tool in analytical chemistry, primarily utilized as an internal standard for quantitative analysis.

Commercial Suppliers and Product Specifications

4-Methylanisole-d4 is available from several specialized chemical suppliers. The primary vendors offering this product are MedChemExpress and Sigma-Aldrich (a subsidiary of MilliporeSigma). Below is a summary of the available quantitative data for their products.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Isotopic Purity	Physical Form	Pricing
MedChemExpress	4-Methylanisole-d4	350818-57-4[1]	C ₈ D ₄ H ₆ O	126.19	Not specified	Liquid	Price available upon request. [2]
Sigma-Aldrich	4-Methylanisole-2,3,5,6-d4	Not specified	C ₈ D ₄ H ₆ O [3]	126.19[3]	≥98 atom % D[3]	Liquid	Pricing requires login/account.

Table 1: Commercial Suppliers and Quantitative Data for **4-Methylanisole-d4**

Physicochemical Properties

Key physical properties of **4-Methylanisole-d4** are summarized below. These are critical for its use in analytical instrumentation.

Property	Value	Source
Boiling Point	174 °C (lit.)	Sigma-Aldrich
Density	1.0 g/mL at 25 °C (lit.)	Sigma-Aldrich

Table 2: Physicochemical Data for **4-Methylanisole-d4**

Experimental Protocol: Use as an Internal Standard in GC-MS Analysis

Deuterated compounds like **4-Methylanisole-d4** are ideal internal standards for mass spectrometry-based quantification because they co-elute with the non-deuterated analyte but are distinguishable by their higher mass. The following is a generalized protocol for the use of

4-Methylanisole-d4 as an internal standard in a Gas Chromatography-Mass Spectrometry (GC-MS) workflow.

Objective: To accurately quantify the concentration of 4-methylanisole in a sample matrix.

Materials:

- 4-Methylanisole (analyte)
- **4-Methylanisole-d4** (internal standard)
- High-purity solvent (e.g., dichloromethane, hexane)
- Sample matrix (e.g., plasma, environmental sample)
- GC-MS system with a suitable capillary column (e.g., DB-5ms)

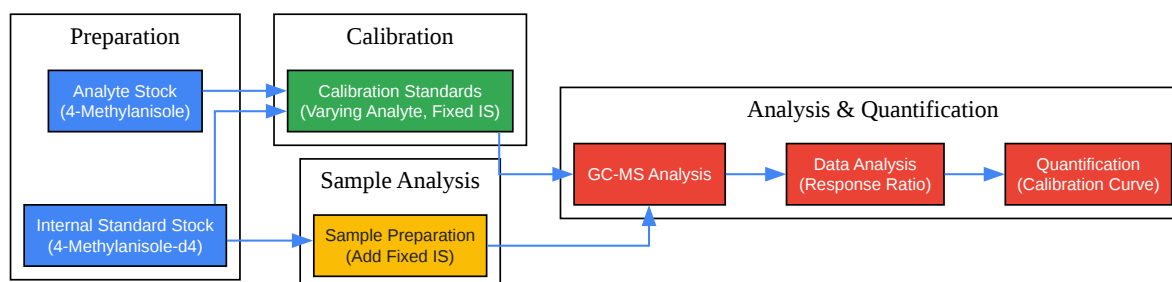
Procedure:

- Preparation of Stock Solutions:
 - Prepare a stock solution of 4-methylanisole at a known concentration (e.g., 1 mg/mL) in the chosen solvent.
 - Prepare a stock solution of **4-Methylanisole-d4** at a known concentration (e.g., 1 mg/mL) in the same solvent.
- Preparation of Calibration Standards:
 - Create a series of calibration standards by spiking a known amount of the 4-methylanisole stock solution into the solvent or a blank matrix to achieve a range of concentrations that bracket the expected sample concentration.
 - Add a fixed amount of the **4-Methylanisole-d4** internal standard stock solution to each calibration standard. The final concentration of the internal standard should be consistent across all standards.
- Sample Preparation:

- To a known volume or weight of the sample, add the same fixed amount of the **4-Methylanisole-d4** internal standard solution as was added to the calibration standards.
- Perform any necessary sample extraction or clean-up procedures (e.g., liquid-liquid extraction, solid-phase extraction).
- GC-MS Analysis:
 - Inject a fixed volume of each calibration standard and the prepared sample into the GC-MS system.
 - The GC will separate the 4-methylanisole and **4-Methylanisole-d4** from other components in the sample.
 - The mass spectrometer will detect the characteristic ions for both the analyte and the internal standard. For 4-methylanisole, the molecular ion (m/z 122) and fragment ions would be monitored. For **4-Methylanisole-d4**, the corresponding ions would be shifted by +4 Da (e.g., m/z 126).
- Data Analysis:
 - For each injection, determine the peak area for both 4-methylanisole and **4-Methylanisole-d4**.
 - Calculate the response ratio for each calibration standard: (Peak Area of 4-methylanisole) / (Peak Area of **4-Methylanisole-d4**).
 - Construct a calibration curve by plotting the response ratio against the known concentration of 4-methylanisole for each calibration standard.
 - Calculate the response ratio for the unknown sample.
 - Determine the concentration of 4-methylanisole in the sample by interpolating its response ratio on the calibration curve.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in using **4-Methylanisole-d4** as an internal standard for quantitative analysis.

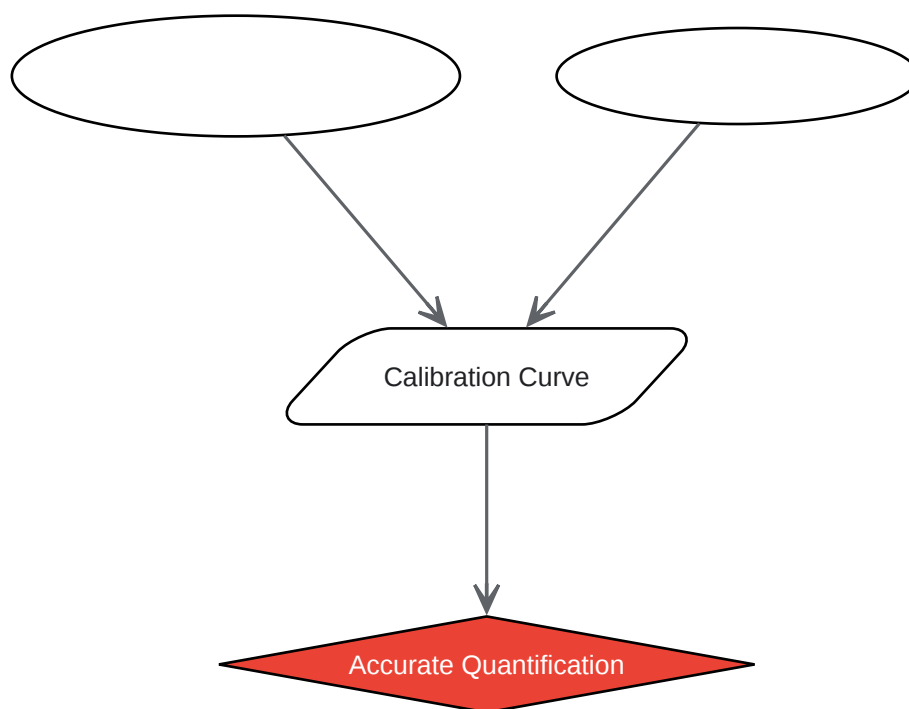


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Caption: Workflow for quantitative analysis using an internal standard.

Logical Relationship of Quantification

The core of the internal standard method is the relationship between the analyte and the internal standard, which allows for accurate quantification even with variations in sample preparation and instrument response.



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Caption: Principle of quantification using an internal standard.

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